

# Application Notes and Protocols for Calcium Imaging Experiments with LY2794193

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## Compound of Interest

Compound Name: LY2794193

Cat. No.: B15618070

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**LY2794193** is a potent and highly selective agonist for the metabotropic glutamate receptor 3 (mGlu3).[1] The mGlu3 receptor, a member of the G-protein coupled receptor (GPCR) family, is predominantly coupled to Gai/o proteins.[2][3] Activation of these receptors typically leads to the inhibition of adenylyl cyclase, reducing intracellular cyclic adenosine monophosphate (cAMP) levels.[4][5] However, the signaling cascades initiated by mGlu3 receptor activation can also modulate intracellular calcium ( $[Ca^{2+}]_i$ ) levels, making calcium imaging a valuable tool to study its function.[1]

These application notes provide detailed protocols for utilizing **LY2794193** in calcium imaging experiments to characterize mGlu3 receptor activity in vitro.

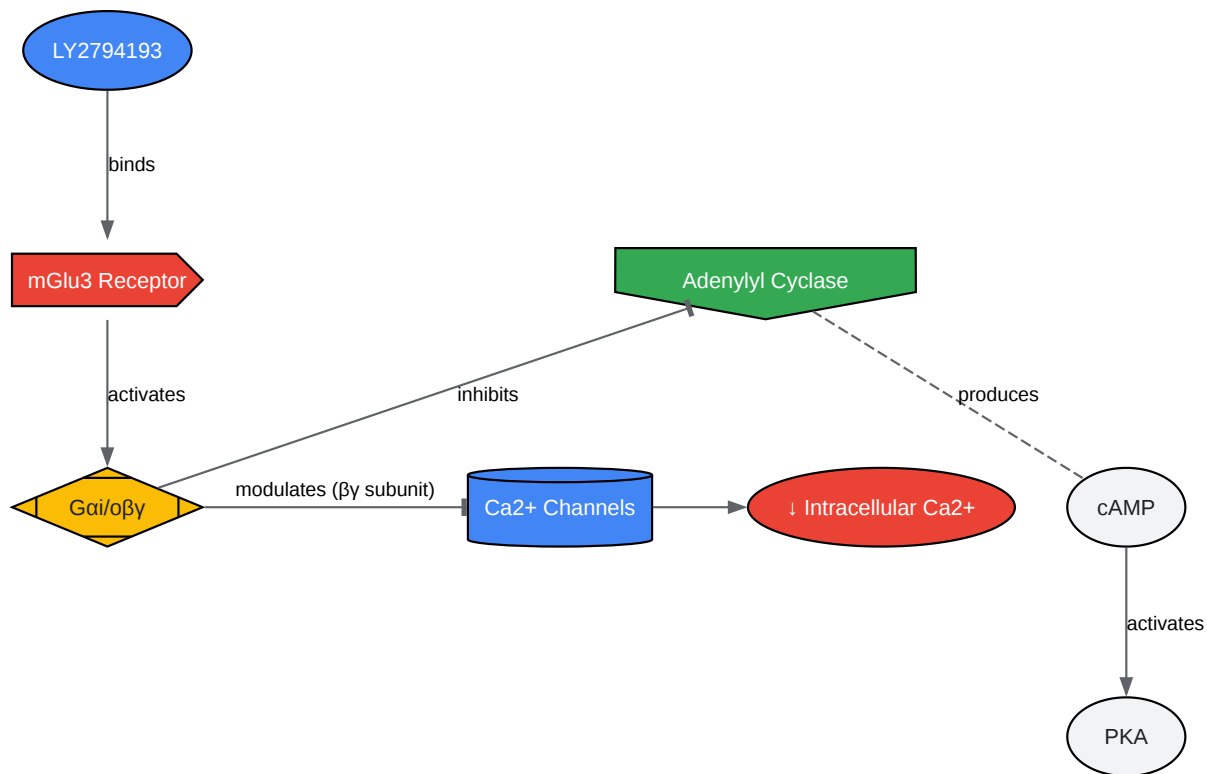
## Data Presentation

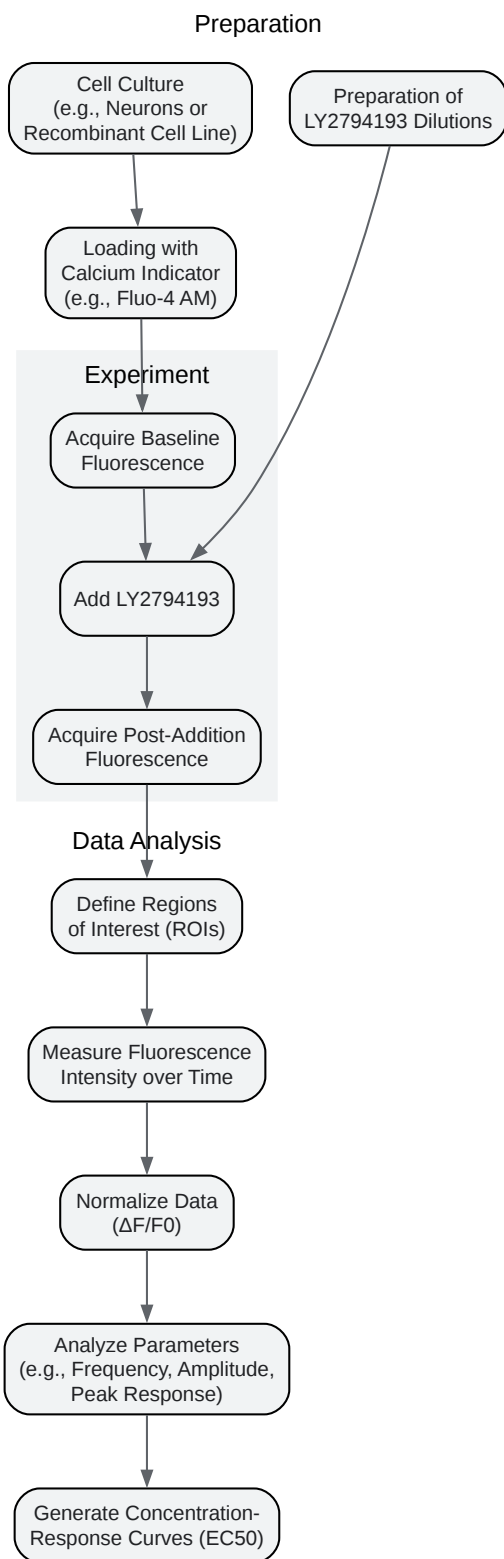
### Table 1: In Vitro Pharmacology of LY2794193

Parameter	Value	Cell Type/Assay Condition	Reference
hmGlu3 Ki	0.927 nM	Radioligand binding assay	[1]
hmGlu3 EC50	0.47 nM	Functional assay	[1]
hmGlu2 Ki	412 nM	Radioligand binding assay	[1]
hmGlu2 EC50	47.5 nM	Functional assay	[1]
EC50 (Inhibition of spontaneous Ca <sup>2+</sup> oscillations)	43.6 nM	Cultured rat cortical neurons	[1]
High-affinity EC50 (Inhibition of Ca <sup>2+</sup> transients)	0.44 nM (48% of total response)	Rat cortical neuron Ca <sup>2+</sup> oscillation assay	[1]
Low-affinity EC50 (Inhibition of Ca <sup>2+</sup> transients)	43.6 nM (52% of total response)	Rat cortical neuron Ca <sup>2+</sup> oscillation assay	[1]
Emax (Inhibition of spontaneous Ca <sup>2+</sup> transients)	66%	Rat cortical neuron Ca <sup>2+</sup> oscillation assay	[1]

## Signaling Pathway

Activation of the G $\alpha$ /o-coupled mGlu3 receptor by **LY2794193** primarily inhibits adenylyl cyclase, leading to a decrease in cAMP production. This can indirectly affect calcium signaling by modulating the activity of cAMP-dependent protein kinases (PKA), which can phosphorylate various ion channels and calcium handling proteins. Additionally, the  $\beta\gamma$  subunits of the activated G-protein can directly modulate the activity of ion channels, including voltage-gated calcium channels, potentially leading to a decrease in calcium influx. In some cellular contexts, mGlu3 receptor activation has been shown to inhibit spontaneous calcium oscillations.[1]





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